

# Personal protective equipment for handling ML344

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# **Essential Safety and Handling Guide for ME-344**

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the handling of ME-344 (CAS: 1374524-68-1), a potent inhibitor of mitochondrial oxidative phosphorylation (OXPHOS) complex I.[1] Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

# **Personal Protective Equipment (PPE)**

When handling ME-344, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. Ensure gloves are compatible with the solvent used to dissolve ME-344.
- Skin and Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working with the powdered form or creating aerosols, a NIOSHapproved respirator may be necessary.





## **Quantitative Data Summary**

The following table summarizes key quantitative data for ME-344.

Property	Value	Source
Molecular Formula	C22H20O4	Selleck Chemicals[1]
Molecular Weight	348.39 g/mol	Selleck Chemicals[1]
CAS Number	1374524-68-1	MedchemExpress[2], Selleck Chemicals[1]
Appearance	Solid powder	Inferred from handling instructions
Solubility	DMSO: 70 mg/mL (200.92 mM)	Selleck Chemicals[1]
Storage Temperature	-20°C (powder)	Selleck Chemicals[1]

# **Operational Plan for Handling and Disposal**

A systematic approach to handling and disposal is essential for safety and regulatory compliance.

- 1. Preparation and Handling:
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Before use, ensure all necessary PPE is correctly worn.
- When preparing solutions, add the solvent to the powdered ME-344 slowly to avoid dust generation.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin, eyes, and clothing.
- 2. Storage:



- Store ME-344 as a powder at -20°C for long-term stability.[1]
- Keep the container tightly sealed in a dry and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.
- 3. Spill Management:
- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For small spills of the solid, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- 4. Disposal:
- Dispose of ME-344 and any contaminated materials as hazardous chemical waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

## **Experimental Workflow for Safe Handling**

The following diagram illustrates the standard workflow for safely handling ME-344 in a laboratory setting.



Preparation Assess Hazards Select PPE Prepare Work Area Proceed when ready Handling Weigh Compound **Prepare Solution** Conduct Experiment Experiment complete Post-Experiment Decontaminate Work Area Segregate Waste Ready for disposal Disposal Store Waste Dispose via EHS

ME-344 Safe Handling Workflow

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Caption: Workflow for the safe handling of ME-344 from preparation to disposal.



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